

Essential Safety and Operational Guide for 3-O-Feruloylquinic Acid

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Compound of Interest

Compound Name: 3-O-Feruloylquinic acid

Cat. No.: B104419

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-O-Feruloylquinic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures are based on established guidelines for handling phenolic and organic acids.

I. Personal Protective Equipment (PPE) and Engineering Controls

When handling **3-O-Feruloylquinic acid**, a comprehensive approach to safety involves the use of appropriate personal protective equipment and engineering controls to minimize exposure.

Engineering Controls:

- Fume Hood: All work with **3-O-Feruloylquinic acid**, especially when handling the solid powder or preparing solutions, must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust or vapors.[1][2]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are required.[2][3] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[4][5]

- Hand Protection: Wear chemically resistant gloves.[\[3\]](#) For incidental contact, nitrile gloves are acceptable, but should be changed immediately upon contamination.[\[2\]](#) For tasks with a higher risk of exposure, such as handling concentrated solutions, consider double-gloving or using thicker gloves like neoprene or butyl rubber.[\[2\]](#)
- Body Protection: A fully buttoned laboratory coat must be worn.[\[2\]](#) For larger quantities or when there is a risk of splashing, a chemically resistant apron is recommended.[\[2\]](#)
- Footwear: Closed-toe shoes are mandatory in the laboratory.[\[4\]](#)[\[6\]](#)

II. Health and Safety Data Summary

While specific quantitative hazard data for **3-O-Feruloylquinic acid** is limited, the precautionary measures for similar phenolic and organic acids should be followed.

Parameter	Value/Information	Source
GHS Hazard Classification	Not Classified	[7]
Physical State	Solid powder	[7] [8]
Storage Temperature	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C	[8]
Incompatibilities	Strong oxidizing agents, strong bases, alkaline metals	[3] [9]

III. Step-by-Step Handling and Disposal Plan

This section outlines the procedural workflow for the safe handling of **3-O-Feruloylquinic acid** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and dark place, adhering to the recommended storage temperatures.[\[8\]](#)

- Keep the container tightly sealed and store it separately from incompatible materials such as strong oxidizers and bases.[1][4]

2. Preparation of Solutions:

- All weighing and solution preparation must be performed inside a chemical fume hood.[2]
- To minimize dust, handle the solid powder gently.
- When dissolving, add the solid to the solvent slowly. If diluting an acidic solution, always add acid to water, never the other way around.[4][10]

3. Handling and Experimental Use:

- Always wear the appropriate PPE as detailed in Section I.
- Avoid contact with skin and eyes.[1][5]
- Wash hands thoroughly after handling, even if gloves were worn.[1]
- Transport chemicals in secondary containment, such as a bottle carrier.[1][4]

4. Spill Management:

- Small Spills: For small spills of the solid, gently sweep it up, avoiding dust generation, and place it in a sealed container for disposal.[3] For small liquid spills, absorb the material with a non-reactive absorbent material like vermiculite or paper towels and place it in a sealed container for disposal.[5]
- Large Spills: In the event of a large spill, evacuate the immediate area and alert your laboratory's safety officer.[4]
- Clean the spill area with a suitable decontaminating solution.[3]

5. Disposal Plan:

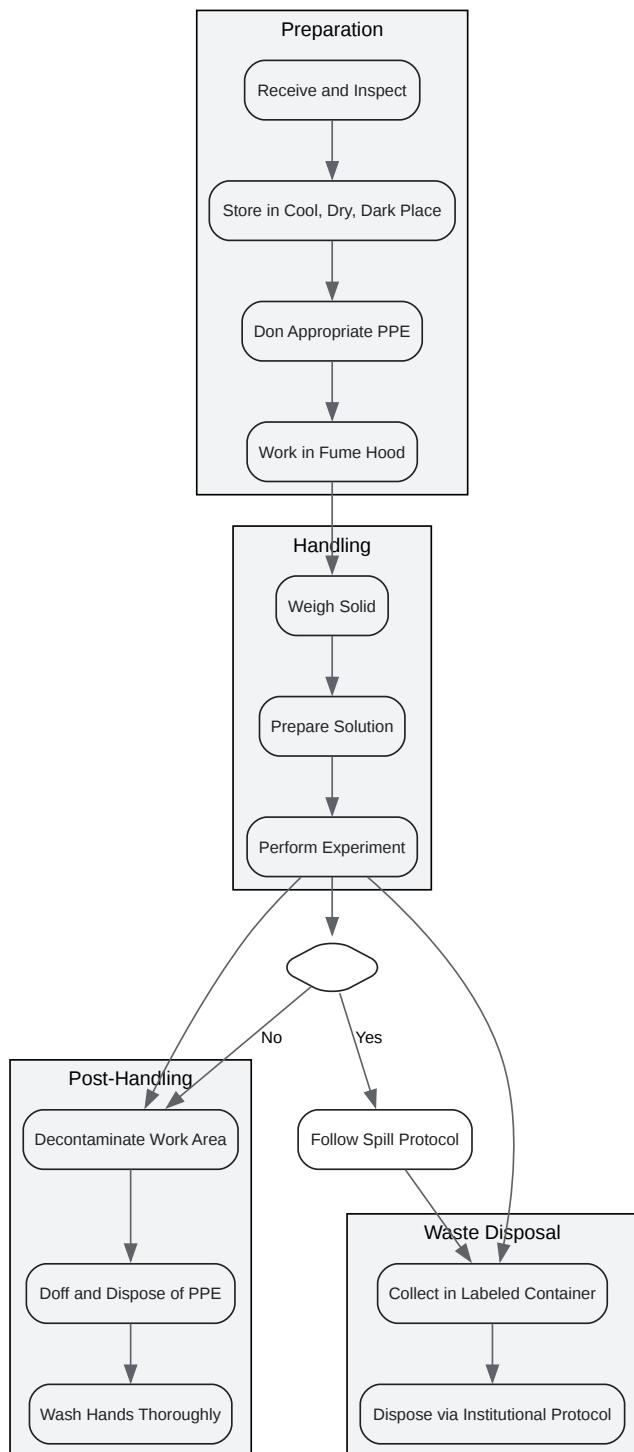
- All waste containing **3-O-Feruloylquinic acid**, including contaminated PPE and spill cleanup materials, must be disposed of as hazardous chemical waste.

- Collect waste in a clearly labeled, sealed, and compatible container.[[11](#)]
- Follow your institution's specific guidelines for chemical waste disposal. Do not pour chemical waste down the drain.[[1](#)]

IV. Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **3-O-Feruloylquinic acid**.

Workflow for Safe Handling and Disposal of 3-O-Feruloylquinic Acid

[Click to download full resolution via product page](#)**Caption: Safe handling and disposal workflow for 3-O-Feruloylquinic acid.**

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